

Navigating the Safe Disposal of 1H-Indole-2-methanol: A Procedural Guide

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Compound of Interest

Compound Name: 1H-Indole-2-methanol

Cat. No.: B185676

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **1H-Indole-2-methanol** are paramount to ensuring laboratory safety and environmental protection. This guide provides a clear, step-by-step procedure for the safe disposal of **1H-Indole-2-methanol**, adhering to standard safety protocols.

Immediate Safety and Hazard Information

1H-Indole-2-methanol is classified as a hazardous substance that can cause serious eye damage.[1][2][3] Adherence to strict safety protocols is essential to mitigate risks. Before handling, it is crucial to be familiar with the following hazard classifications and personal protective equipment (PPE) requirements.

Hazard Classification & Precautionary Statements	Required Personal Protective Equipment (PPE)
GHS Pictogram: GHS05 (Corrosion)	Eye/Face Protection: Safety glasses or goggles are mandatory.[4]
Signal Word: Danger[1]	Hand Protection: Wear protective gloves to prevent skin contact.[4]
Hazard Statement: H318 - Causes serious eye damage.[1][2]	Respiratory Protection: In case of dust formation, use a dust mask (e.g., type N95).[1]
Precautionary Statements: P280, P305+P351+P338[1]	Protective Clothing: A lab coat or other suitable protective clothing should be worn.[4]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **1H-Indole-2-methanol** is to prevent its release into the environment and to ensure that all waste is managed by an approved waste disposal facility.^[4]^[5] Do not dispose of this chemical down the drain or in regular trash.

1. Waste Collection:

- Collect all waste materials containing **1H-Indole-2-methanol**, including unused product, contaminated consumables (e.g., pipette tips, weighing boats), and contaminated PPE.
- Place these materials in a designated and clearly labeled waste container that is chemically resistant and has a secure lid.^[4]

2. Waste Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- This storage area should be clearly marked as a hazardous waste accumulation point.^[4]

3. Labeling:

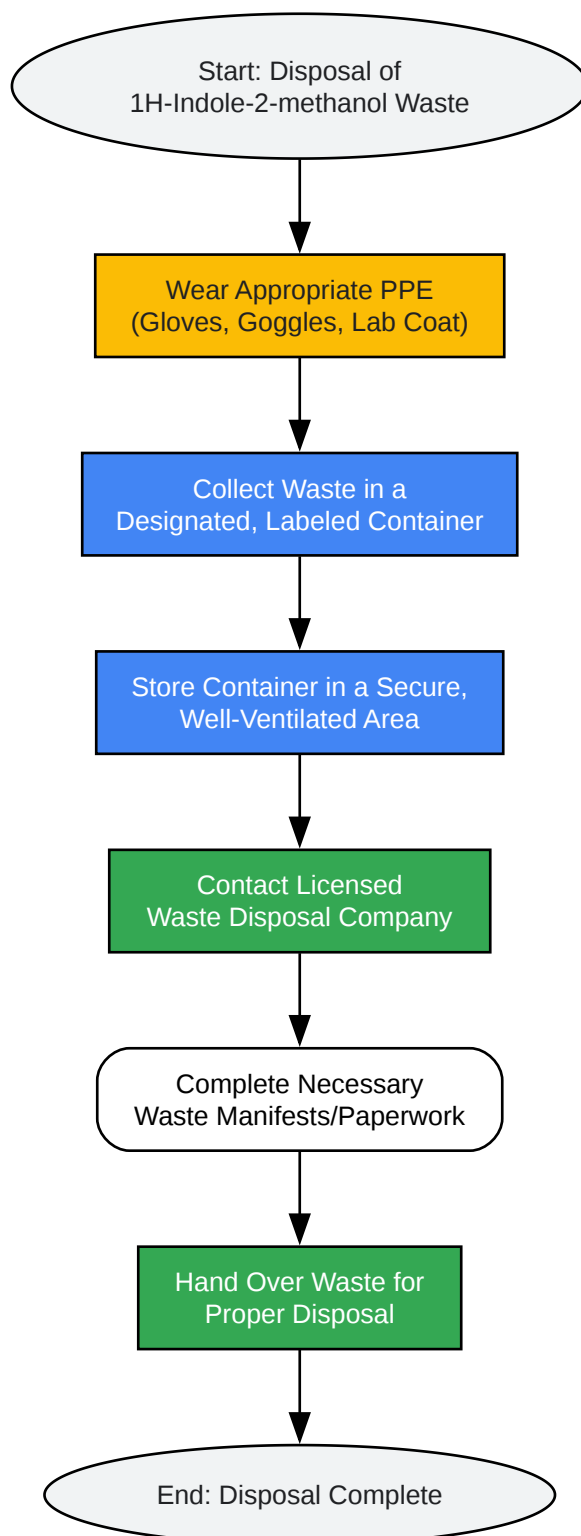
- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**1H-Indole-2-methanol**".
- Include the appropriate hazard pictograms, such as the corrosion symbol.

4. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.^[4]^[5]
- Adhere to all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **1H-Indole-2-methanol**.



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Caption: Workflow for the safe disposal of **1H-Indole-2-methanol**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **1H-Indole-2-methanol**, fostering a secure working environment and upholding environmental responsibility.

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References

- 1. file1.lookchem.com [file1.lookchem.com]
- 2. (1H-indol-2-yl)methanol | C₉H₉NO | CID 98783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemical-label.com [chemical-label.com]
- 4. benchchem.com [benchchem.com]
- 5. aksci.com [aksci.com]
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